

Application Notes and Protocols for YM-900 in Neuronal Cell Lines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YM 900
CAS No.: 143151-35-3
Cat. No.: B1683505

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

YM-900, also known as YM-90K, is a potent and selective non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.[1][2][3] AMPA receptors are ionotropic glutamate receptors that mediate the majority of fast excitatory neurotransmission in the central nervous system. Overactivation of these receptors by the neurotransmitter glutamate can lead to excessive calcium influx, resulting in a phenomenon known as excitotoxicity. This process is implicated in the pathophysiology of various neurological disorders, including ischemic stroke, epilepsy, and neurodegenerative diseases. By blocking AMPA receptors, YM-900 can mitigate the detrimental effects of glutamate-induced excitotoxicity, offering a promising avenue for neuroprotection.

These application notes provide detailed protocols for utilizing YM-900 in neuronal cell lines to investigate its neuroprotective effects against glutamate-induced excitotoxicity. The protocols cover cell culture, induction of excitotoxicity, and various assays to quantify cell viability, apoptosis, and intracellular calcium levels.

Data Presentation

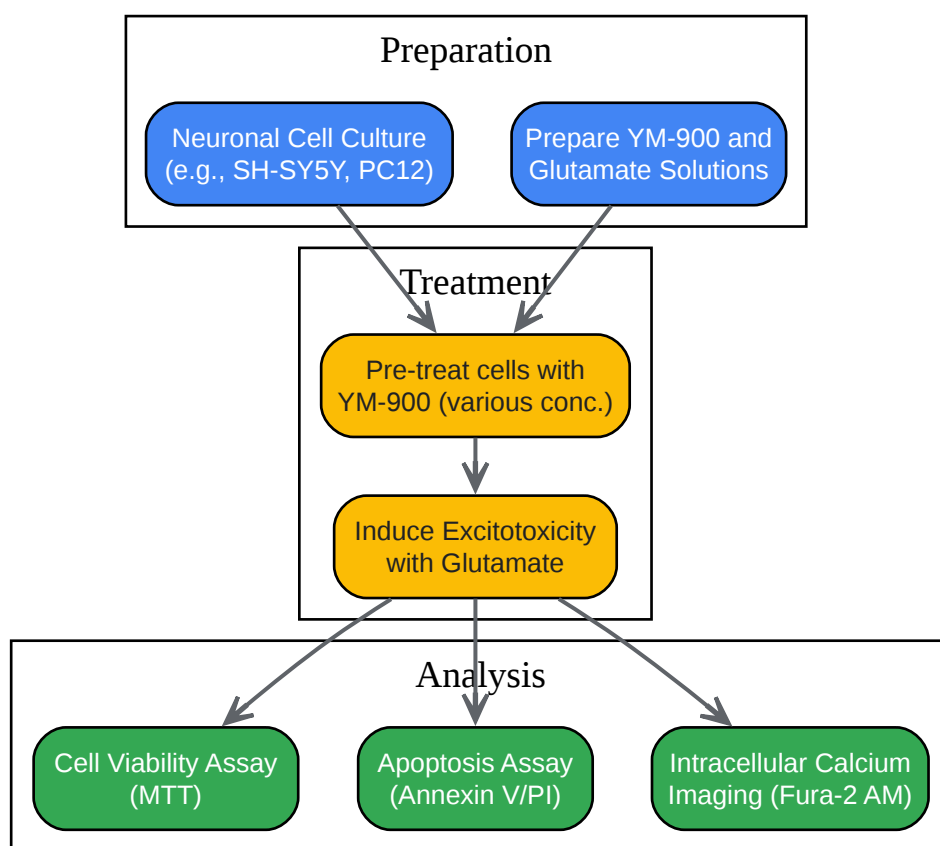
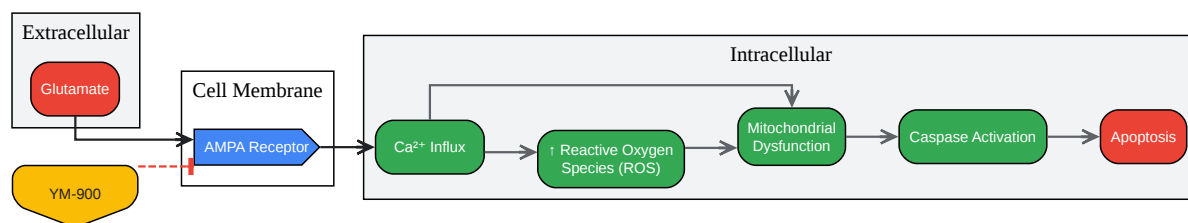
The following table summarizes quantitative data for a compound structurally related to YM-900, which can be used as a starting point for optimizing experimental conditions for YM-900. It is crucial to perform dose-response experiments to determine the optimal concentration of YM-900 for your specific neuronal cell line and experimental setup.

Parameter	Value	Cell Line/Model	Remarks	Reference
Neuroprotective Concentration of a related AMPA antagonist (YM872)	10 μ M	Cortical Cultures	Significantly increased cell viability after exposure to 400 μ M AMPA.	[4]
Glutamate Concentration for Inducing Excitotoxicity	20-80 mM	SH-SY5Y Cells	Induced a progressive decline in cell viability.	[5]
Glutamate Concentration for Inducing Excitotoxicity	32 μ M	SH-SY5Y Cells	Reduced neurite outgrowth by 50%.	[6]
6-Hydroxydopamine (6-OHDA) IC50	150 μ M	PC12 Cells	Concentration that inhibits 50% of cell viability.	[7]

Signaling Pathways and Experimental Workflow

AMPA Receptor-Mediated Excitotoxicity Signaling Pathway

The following diagram illustrates the signaling cascade initiated by glutamate binding to AMPA receptors, leading to excitotoxicity, and the point of intervention for YM-900.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification of Neurons Containing Calcium-Permeable AMPA and Kainate Receptors Using Ca²⁺ Imaging [en.bio-protocol.org]
- 2. Phenylalanine-Based AMPA Receptor Antagonist as the Anticonvulsant Agent with Neuroprotective Activity—In Vitro and In Vivo Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Neuroprotective effects of a novel AMPA receptor antagonist, YM872 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Neuroprotective Effects of Neuropeptide Y on Human Neuroblastoma SH-SY5Y Cells in Glutamate Excitotoxicity and ER Stress Conditions | MDPI [mdpi.com]
- 6. noropsikiyatriarsivi.com [noropsikiyatriarsivi.com]
- 7. Cell viability and dopamine secretion of 6-hydroxydopamine-treated PC12 cells co-cultured with bone marrow-derived mesenchymal stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for YM-900 in Neuronal Cell Lines]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683505/docs#application-notes-and-protocols-for-ym-900-in-neuronal-cell-lines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)